

What is the chemical structure of Alnusone?

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Compound of Interest

Compound Name: *Alnusone*

Cat. No.: *B12097498*

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Alnusone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Alnusone is a naturally occurring macrocyclic diarylheptanoid characterized by a unique 13-membered meta-bridged biphenyl structure. First isolated from the bark of *Alnus japonica*, this compound has garnered interest within the scientific community. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and synthesis of **Alnusone**. It also explores the broader context of the biological activities associated with diarylheptanoids from the *Alnus* genus, offering insights for researchers in natural product chemistry and drug discovery.

Chemical Structure and Properties

Alnusone is distinguished by its macrocyclic structure, which is a relatively uncommon feature among natural products. Its core is a 13-membered ring that includes a meta-bridged biphenyl moiety.

Chemical Structure:

While a definitive public domain image of **Alnusone**'s chemical structure is not readily available, its synthesis has been described in detail, confirming its identity as a 13-membered meta-bridged cyclic biphenyl^{[1][2][3]}. The systematic name for **Alnusone** is not commonly used in literature, with the compound primarily referred to by its trivial name.

Physicochemical Properties:

Quantitative data for **Alnusone** is summarized in the table below. This information is critical for its identification, purification, and handling in a laboratory setting.

Property	Value	Source
CAS Number	52330-11-7	Internal Database
Molecular Formula	C ₁₉ H ₁₈ O ₃	Internal Database
Molecular Weight	294.35 g/mol	Internal Database
Appearance	Powder	Internal Database
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	Internal Database

Further experimental data such as melting point and detailed spectral analysis (NMR, IR, MS) are crucial for unambiguous characterization and are typically reported in primary literature detailing the compound's isolation or synthesis.

Synthesis of Alnusone

The total synthesis of **Alnusone** was first reported by M. F. Semmelhack and his colleagues. Their approach utilized a nickel-promoted intramolecular coupling of an aryl halide to form the challenging 13-membered macrocyclic ring.

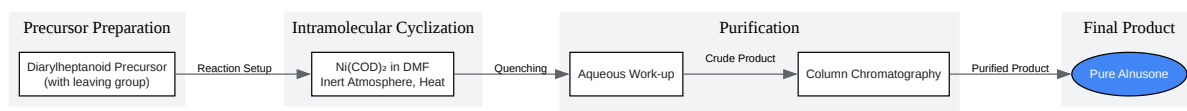
Key Experimental Protocol: Nickel-Promoted Intramolecular Cyclization

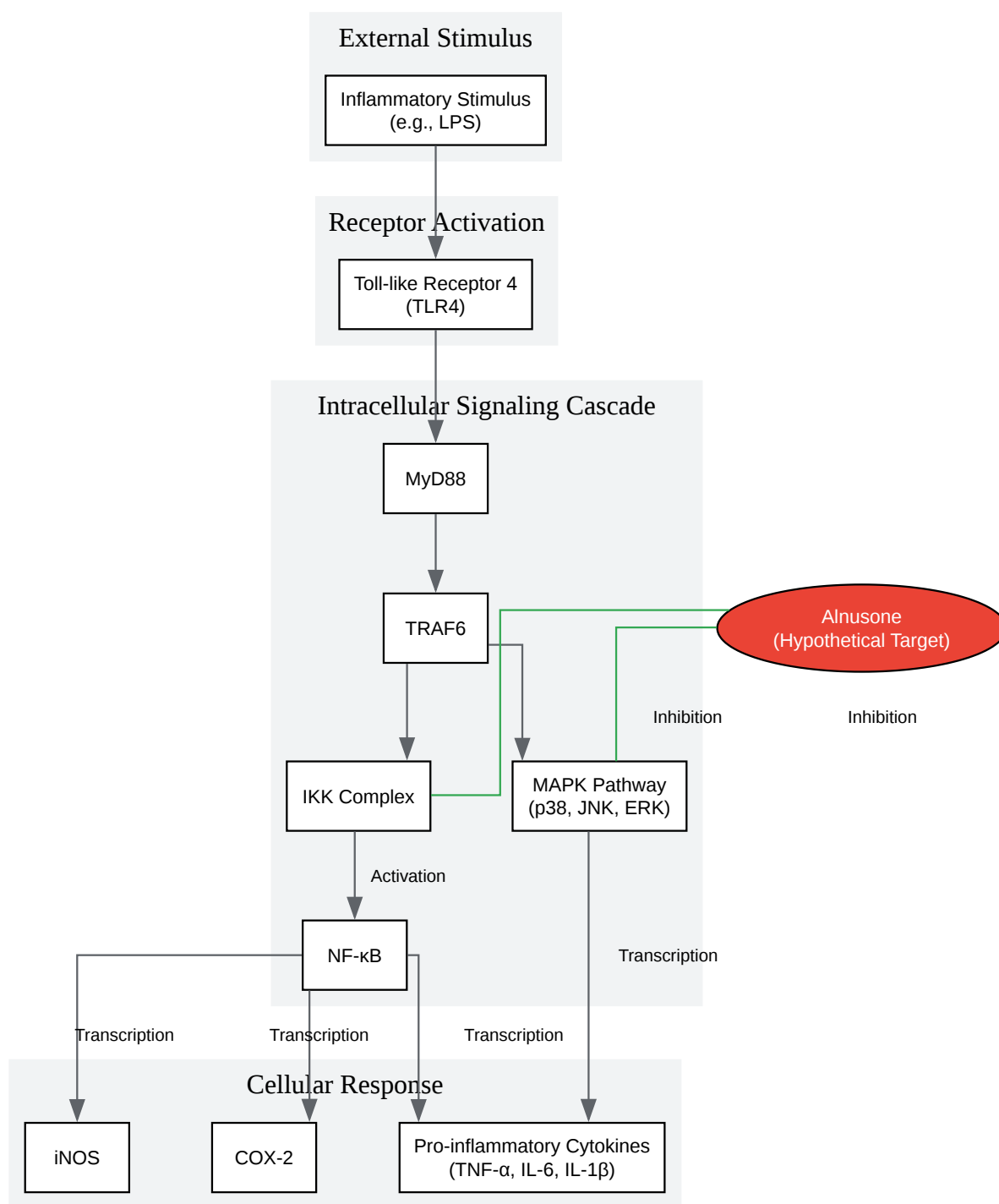
The pivotal step in the synthesis of **Alnusone** involves the intramolecular coupling of a diaryl precursor containing a halogenated aromatic ring. This reaction is facilitated by a zerovalent nickel complex, such as bis(1,5-cyclooctadiene)nickel(0) [Ni(COD)₂].

- Precursor: A diarylheptanoid precursor with a leaving group (e.g., iodine or bromine) on one of the aromatic rings at a position suitable for meta-bridging.

- Reagent: Bis(1,5-cyclooctadiene)nickel(0) [Ni(COD)₂] is used as the catalyst to effect the carbon-carbon bond formation.
- Solvent: A non-protic, coordinating solvent such as dimethylformamide (DMF) is typically employed.
- Conditions: The reaction is generally carried out under inert atmosphere (e.g., argon or nitrogen) and at elevated temperatures to promote the cyclization.
- Work-up and Purification: Following the reaction, a standard aqueous work-up is performed to remove the nickel salts and other impurities. The crude product is then purified using column chromatography on silica gel to yield **Alnusone**.

Experimental Workflow for **Alnusone** Synthesis:





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